

Identifying and minimizing Broparestrol off-target effects

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Compound of Interest

Compound Name: *Broparestrol*

CAS No.: 22393-63-1

Cat. No.: B1229346

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Technical Support Center: Broparestrol Off-Target Effects

This technical support center provides researchers, scientists, and drug development professionals with guidance on identifying and minimizing potential off-target effects of **Broparestrol**, a synthetic nonsteroidal selective estrogen receptor modulator (SERM).

Frequently Asked Questions (FAQs)

Q1: What is **Broparestrol** and what is its primary mechanism of action?

A1: **Broparestrol** is a synthetic, nonsteroidal selective estrogen receptor modulator (SERM) belonging to the triphenylethylene group.^[1] Its primary mechanism of action involves binding to estrogen receptors (ERs), specifically ER α and ER β , thereby modulating the expression of estrogen-responsive genes. Depending on the tissue context, it can act as either an estrogen agonist or antagonist.^[2] It is structurally related to other SERMs like clomifene and diethylstilbestrol.^[1]

Q2: What are off-target effects and why are they a concern with **Broparestrol**?

A2: Off-target effects occur when a drug binds to and alters the function of proteins other than its intended target. For **Broparestrol**, this means interacting with molecules other than ER α and ER β . These unintended interactions can lead to misinterpretation of experimental results, cellular toxicity, and potential adverse side effects in a clinical setting. Minimizing off-target effects is crucial for ensuring that the observed biological response is truly due to the modulation of the intended estrogen receptor pathway.

Q3: What are the known or suspected off-target effects of **Broparestrol**?

A3: Specific off-target interactions for **Broparestrol** are not extensively documented in publicly available literature. However, like other SERMs, potential off-target liabilities could exist. Due to its triphenylethylene structure, cross-reactivity with other receptors or enzymes is a possibility that warrants investigation. Researchers should consider the side effect profiles of structurally similar compounds, such as tamoxifen and diethylstilbestrol (e.g., thromboembolic events, effects on lipid metabolism), as potential areas for investigation of **Broparestrol**'s off-target activities.^{[2][3]}

Q4: How can I proactively minimize off-target effects in my experiments?

A4: To minimize off-target effects, it is recommended to:

- Use the lowest effective concentration: Determine the minimal concentration of **Broparestrol** that elicits the desired on-target effect through dose-response studies.
- Employ proper controls: Include a structurally related but inactive compound as a negative control to distinguish scaffold-specific effects from on-target effects.
- Validate with structurally distinct SERMs: Compare the effects of **Broparestrol** with other SERMs that have a different chemical structure but target the same receptor to ensure the observed phenotype is not due to a specific chemical class.
- Utilize target knockdown/knockout models: Employ techniques like siRNA or CRISPR/Cas9 to reduce or eliminate the expression of ER α and ER β . If the effect of **Broparestrol** persists in these models, it is likely an off-target effect.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent results between cell lines	Varying expression levels of on-target (ER α /ER β) or off-target proteins.	1. Quantify ER α and ER β expression in each cell line using qPCR or Western blot. 2. Consider performing a proteome-wide screen to identify potential off-targets that may be differentially expressed.
Observed phenotype does not correlate with known ER signaling	The phenotype may be a result of an off-target effect.	1. Perform a literature search for non-canonical ER signaling pathways. 2. Conduct off-target screening assays (e.g., kinome scan, GPCR panel). 3. Use CETSA to confirm target engagement with ER α /ER β in your cellular model.
High cellular toxicity at effective concentrations	Off-target binding leading to cytotoxicity.	1. Perform a dose-response curve to determine the EC ₅₀ for the on-target effect and the CC ₅₀ for cytotoxicity. 2. If the therapeutic window is narrow, consider investigating off-target liabilities through broad panel screening.

Data Presentation

Table 1: Illustrative Binding Affinity of **Broparestrol** and Other SERMs for Estrogen Receptors

Note: Specific K_i or IC_{50} values for **Broparestrol** are not readily available in the public domain. The following data is a hypothetical representation for illustrative purposes, based on the expected behavior of a SERM.

Compound	ER α Binding Affinity (Ki, nM)	ER β Binding Affinity (Ki, nM)	Selectivity (ER β /ER α)
Broparestrol (Hypothetical)	5.2	8.5	1.6
Tamoxifen	2.1	3.5	1.7
Raloxifene	0.6	1.2	2.0
17 β -Estradiol	0.1	0.2	2.0

Table 2: Example of an Off-Target Screening Panel and Hypothetical **Broparestrol** Results

Note: This table provides an example of a common off-target panel. The results for **Broparestrol** are hypothetical and should be determined experimentally.

Target Class	Specific Target	Broparestrol Activity (% Inhibition @ 10 μ M)
GPCRs	Adrenergic α 1A	< 20%
Dopamine D2	< 20%	
Kinases	ABL1	< 15%
SRC	< 10%	
Ion Channels	hERG	< 25%
Nuclear Receptors	Androgen Receptor	< 10%
Progesterone Receptor	< 15%	

Experimental Protocols

Protocol 1: Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol is a generalized procedure to confirm the binding of **Broparestrol** to its target proteins (ER α and ER β) in a cellular context.

1. Cell Culture and Treatment:

- Culture cells known to express ER α and/or ER β to 70-80% confluency.
- Treat cells with the desired concentration of **Broparestrol** or vehicle control (e.g., DMSO) for a predetermined time (e.g., 1 hour) at 37°C.

2. Heat Challenge:

- Aliquot the cell suspension into PCR tubes.
- Heat the tubes at a range of temperatures (e.g., 40-70°C) for 3 minutes in a thermocycler, followed by cooling at room temperature for 3 minutes.

3. Cell Lysis:

- Lyse the cells by freeze-thaw cycles (e.g., 3 cycles of freezing in liquid nitrogen and thawing at room temperature).

4. Separation of Soluble and Aggregated Proteins:

- Centrifuge the cell lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.

5. Western Blot Analysis:

- Carefully collect the supernatant (soluble fraction).
- Normalize the protein concentration of all samples.
- Analyze the levels of soluble ER α and ER β by Western blot using specific antibodies.
- Quantify the band intensities and plot the percentage of soluble protein against the temperature to generate a melting curve. A shift in the melting curve in the presence of **Broparestrol** indicates target engagement.

Protocol 2: Kinome Profiling (Example of an Off-Target Screening Assay)

This protocol describes a general workflow for screening **Broparestrol** against a panel of kinases to identify potential off-target interactions. This is typically performed as a fee-for-service by specialized companies.

1. Compound Submission:

- Provide a sample of **Broparestrol** at a specified concentration and purity.

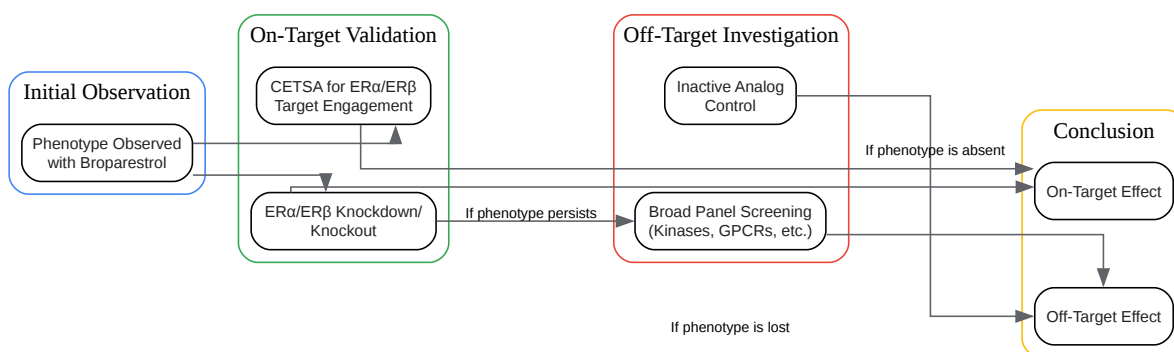
2. Assay Performance:

- The service provider will perform in vitro kinase activity assays in the presence of **Broparestrol**, typically at a fixed concentration (e.g., 1 or 10 μM).
- A large panel of purified kinases (e.g., >400) is used.
- Kinase activity is measured, often using radiometric or fluorescence-based methods.

3. Data Analysis:

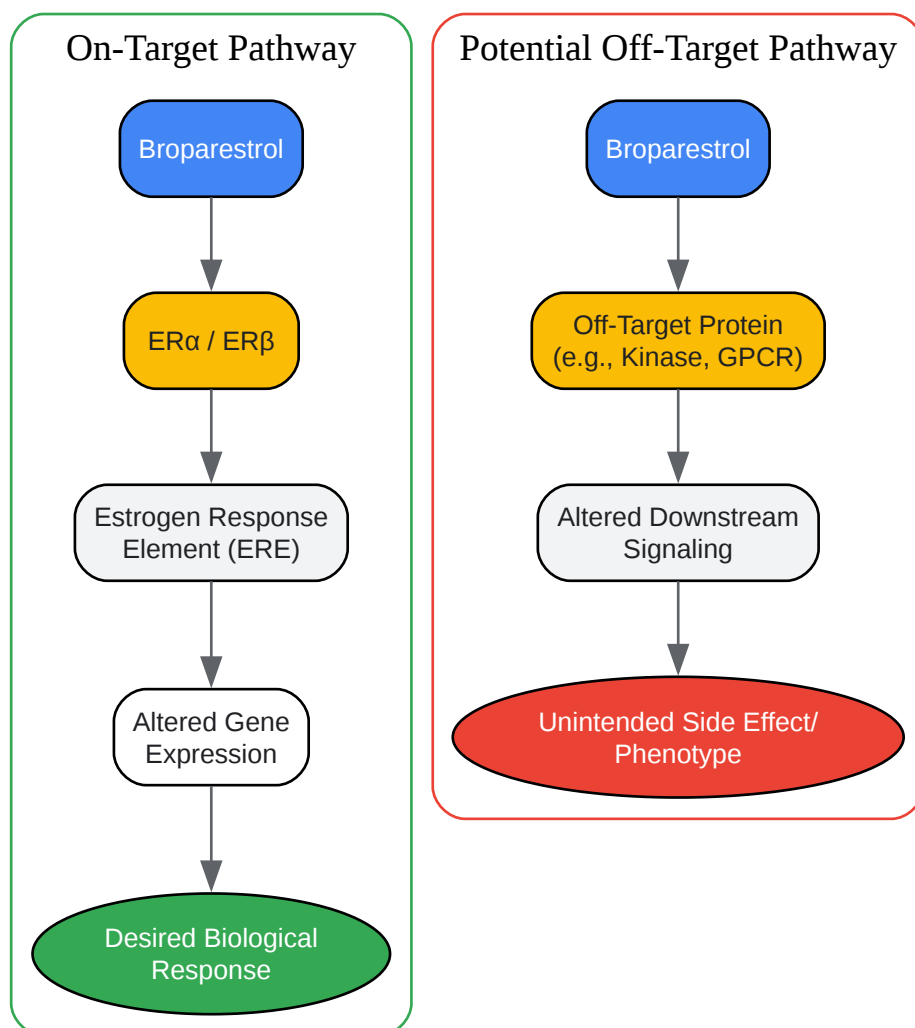
- The percentage of inhibition of each kinase by **Broparestrol** is calculated relative to a control.
- Results are typically provided in a heatmap format, highlighting any kinases that are significantly inhibited.
- "Hits" (kinases inhibited above a certain threshold, e.g., 50%) should be followed up with dose-response studies to determine the IC_{50} .

Visualizations



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Caption: A logical workflow for investigating **Broparestrol**'s on- and off-target effects.



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Caption: On-target vs. potential off-target signaling pathways of **Broparestrol**.

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References

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